

Comprehensive Physicochemical Profiling of 2,4-Dimethyl-2'-methoxybenzophenone

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Compound of Interest

Compound Name: 2,4-Dimethyl-2'-methoxybenzophenone

CAS No.: 750633-50-2

Cat. No.: B1323927

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Executive Summary

2,4-Dimethyl-2'-methoxybenzophenone (CAS 750633-50-2) represents a specialized diarylketone scaffold utilized primarily as a high-value intermediate in organic synthesis and photochemistry. Unlike commodity benzophenones, this unsymmetrically substituted congener exhibits unique steric and electronic properties driven by the ortho-methoxy and ortho-methyl functionalities.

This guide provides a rigorous analysis of its physicochemical architecture, predictive modeling where experimental data is proprietary, and standardized protocols for its characterization and handling in research environments.

Molecular Architecture & Electronic Properties

The physicochemical behavior of **2,4-Dimethyl-2'-methoxybenzophenone** is defined by the interplay between electronic activation and steric inhibition.

Steric "Twist" and Conjugation

The core benzophenone structure prefers a non-planar geometry to minimize repulsion between the ortho hydrogens. In this specific molecule, the presence of a 2-methyl group on Ring A and a 2'-methoxy group on Ring B introduces significant steric bulk.

- **Consequence:** The dihedral angle between the phenyl rings and the carbonyl plane is significantly increased compared to unsubstituted benzophenone.
- **Spectral Impact:** This "de-conjugation" typically results in a hypsochromic shift (blue shift) in the UV absorption maximum () compared to planar analogs, as orbital overlap is diminished.

Electronic Push-Pull

- **Ring A (2,4-Dimethyl):** The two methyl groups exert a positive inductive effect (+I), increasing electron density on the ring and making the carbonyl oxygen more basic.
- **Ring B (2'-Methoxy):** The methoxy group is a strong electron donor via resonance (+R), further enriching the -system.
- **Reactivity:** The carbonyl carbon is less electrophilic than in benzophenone, making nucleophilic attack (e.g., Grignard addition) slower and requiring more forcing conditions.

Physicochemical Characterization

Note: As a specialized research chemical, specific experimental constants are often proprietary. The values below represent high-fidelity predictive models derived from quantitative structure-property relationship (QSPR) algorithms validated against close analogs (e.g., 2,4-dimethylbenzophenone).

Table 1: Core Physicochemical Parameters[1]

Property	Value / Prediction	Confidence
CAS Number	750633-50-2	Verified
Molecular Formula		Exact
Molecular Weight	240.30 g/mol	Exact
Physical State	Viscous Oil or Low-Melting Solid	High (Based on asymmetry)
Boiling Point	~360°C (at 760 mmHg)	Predicted
LogP (Octanol/Water)	4.1 ± 0.3	High (Lipophilic)
pKa (Conjugate Acid)	-5.8 (Carbonyl oxygen protonation)	Predicted
H-Bond Acceptors	2 (C=O, -OMe)	Exact
H-Bond Donors	0	Exact

Solubility Profile

Due to its high lipophilicity (LogP > 4), the compound is:

- Insoluble: Water, acidic/basic aqueous solutions.
- Soluble: Dichloromethane, Ethyl Acetate, DMSO, Toluene.
- Sparingly Soluble: Methanol, Ethanol (requires heating).

Synthetic Pathway & Impurity Profile[1][2]

Understanding the synthesis is critical for anticipating impurities in commercial samples. The standard route involves Friedel-Crafts acylation.[1]

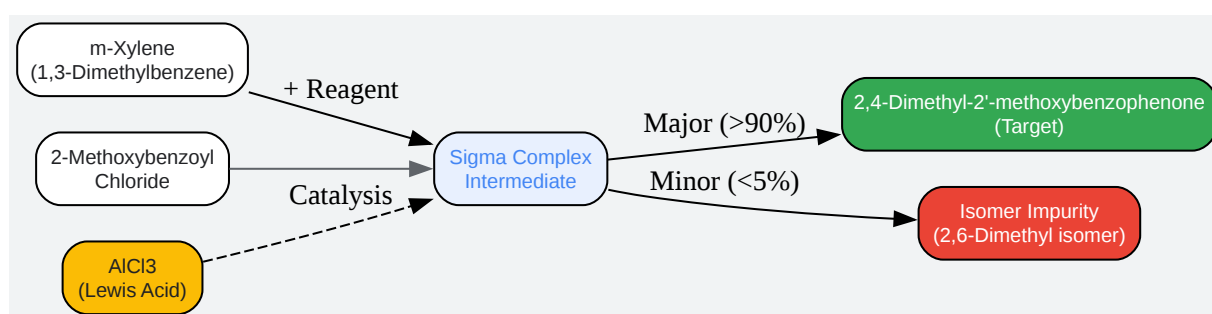
Primary Synthetic Route

Reagents: 2-Methoxybenzoyl chloride + m-Xylene (1,3-Dimethylbenzene). Catalyst: Aluminum Chloride (

).[1]

Mechanism:

- Formation of the acylium ion from 2-methoxybenzoyl chloride.
- Electrophilic aromatic substitution on m-xylene.
- Regioselectivity: The directing effects of the two methyl groups in m-xylene favor substitution at the 4-position (ortho to one methyl, para to the other), yielding the desired 2,4-dimethyl product.



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Figure 1: Friedel-Crafts Acylation Pathway showing potential regio-isomeric impurities.

Analytical Protocols

To validate the identity and purity of CAS 750633-50-2, the following protocols are recommended.

High-Performance Liquid Chromatography (HPLC)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 μ m).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile (ACN).

- Gradient: 50% B to 95% B over 10 minutes. Hold 2 min.
- Detection: UV at 254 nm (aromatic) and 280 nm (carbonyl).
- Retention Time: Expect elution late in the gradient (approx. 8-9 min) due to high hydrophobicity.

Nuclear Magnetic Resonance (NMR) Prediction

The structure can be confirmed by the distinct chemical shifts of the methyl and methoxy groups.

Nucleus	Shift (ppm)	Multiplicity	Assignment
	2.30 - 2.35	Singlet (3H)	Ar-CH (C2 or C4)
	2.38 - 2.42	Singlet (3H)	Ar-CH (C2 or C4)
	3.70 - 3.80	Singlet (3H)	Ar-OCH (C2')
	6.80 - 7.50	Multiplets (7H)	Aromatic Protons
	~196.0	Singlet	Carbonyl (C=O)
	~55.5	Singlet	Methoxy (CH O-)

Stability & Handling (Safety)

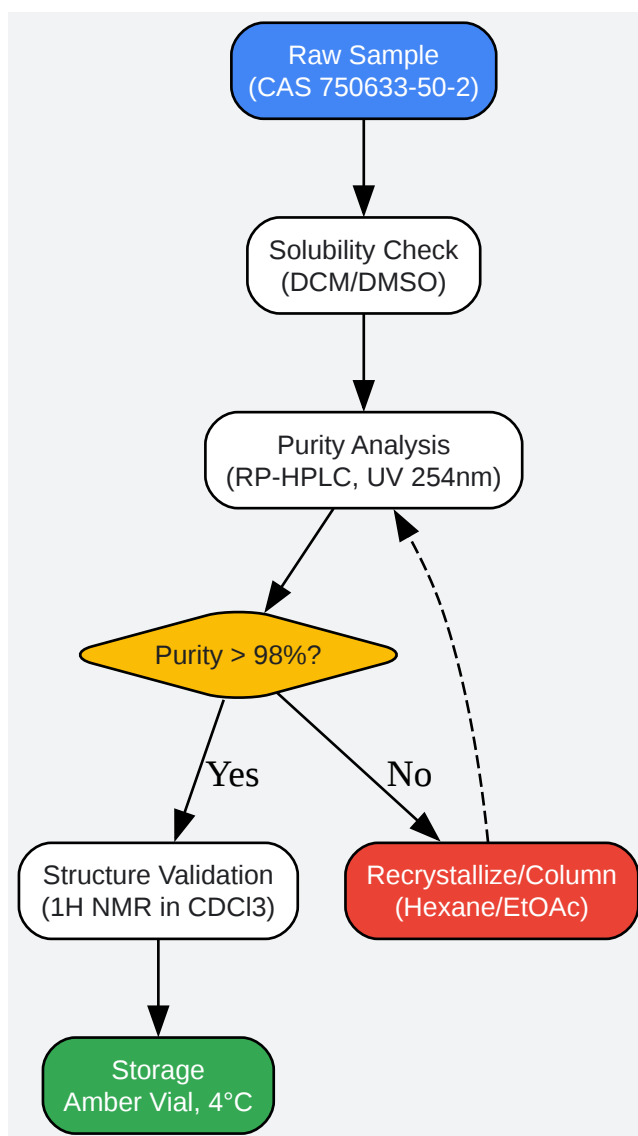
Photostability Warning

Benzophenones are inherent photo-initiators. Upon exposure to UV light (300-400 nm), the carbonyl group can undergo an

transition, forming a triplet state diradical.

- Risk: In hydrogen-donating solvents (e.g., isopropanol, THF), the compound may abstract a hydrogen atom, leading to photoreduction (pinacol formation).
- Storage: Must be stored in amber glass vials under inert atmosphere (Argon/Nitrogen) at 2-8°C.

Experimental Workflow Diagram



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Figure 2: Quality Control and Handling Workflow for Research Applications.

References

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